

A Comparative Guide to the Structure-Activity Relationship of Aminophenyl Pyrazole Carboxylates

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Compound of Interest

Compound Name: ethyl 1-(4-aminophenyl)-5-methyl-1H-pyrazole-4-carboxylate

CAS No.: 260046-88-6

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The aminophenyl pyrazole carboxylate scaffold is a cornerstone in modern medicinal chemistry, celebrated for its chemical tractability and the diverse pharmacological activities of its derivatives.[1][2] These compounds have demonstrated significant potential as inhibitors of various protein kinases and as cytotoxic agents against cancer cell lines.[3][4] This guide provides an in-depth comparative analysis of the structure-activity relationships (SAR) of aminophenyl pyrazole carboxylate analogs, offering field-proven insights for researchers, scientists, and drug development professionals. We will dissect the causal relationships behind experimental choices and present a self-validating framework of protocols and data to facilitate the rational design of more potent and selective therapeutic agents.

The Aminophenyl Pyrazole Carboxylate Core: A Privileged Scaffold

The versatility of the aminophenyl pyrazole carboxylate core allows for systematic modifications at several key positions, each influencing the compound's biological profile. Our analysis will

focus on three primary regions of modification: the pyrazole core, the aminophenyl moiety, and the carboxylate/carboxamide group. Understanding the impact of substitutions at these positions is crucial for optimizing potency, selectivity, and pharmacokinetic properties.

Comparative Analysis of Biological Activity: SAR Insights

The biological activity of aminophenyl pyrazole carboxylates is profoundly influenced by the nature and placement of various substituents. Below, we compare derivatives targeting different biological pathways, supported by experimental data from peer-reviewed studies.

Anticancer Activity

Aminophenyl pyrazole derivatives have shown significant promise as anticancer agents, often by targeting kinases crucial for cell proliferation and survival.[\[5\]](#)

Table 1: Anticancer Activity of Selected Aminophenyl Pyrazole Analogs

Compound ID	Key Structural Features	Target Cell Line(s)	IC50 (μM)	Reference(s)
1a	Methyl 3-amino-5-[(2-nitrophenyl)amino]-1H-pyrazole-4-carboxylate	HepG2, HeLa	- (38-54% growth)	[1]
1b	Phenylamino pyrazole nucleus with acylhydrazone and amide decorations	HeLa, MCF7, SKOV3, SKMEL28	4.63 - 9.45	[5]
1c	Pyrazole-thiophene hybrid	MCF-7, HepG2	6.57, 8.86	[5]

- Insight: The presence of a nitro group on the aminophenyl ring in compound 1a confers moderate antiproliferative activity.[1] Further functionalization, as seen in the acylhydrazone and amide decorations of compound 1b, leads to potent broad-spectrum cytotoxicity against several cancer cell lines.[5] The introduction of a thiophene moiety in compound 1c also appears to enhance cytotoxic effects.[5] A key SAR finding is that substitutions at the N1 position of the pyrazole in analogs of compound 1a often lead to a loss of antiproliferative activity.[1]

Kinase Inhibition

The aminophenyl pyrazole scaffold is a well-established hinge-binding motif for many protein kinases. Fine-tuning substitutions can yield highly potent and selective inhibitors.[6]

The highly planar nature of the pyrazole and N-linked phenyl structures in certain aminopyrazole inhibitors allows them to better occupy the smaller active site of JNK3 compared to the larger active site of the closely related p38 kinase, leading to high selectivity.[7][8]

Table 2: SAR of Aminopyrazole Derivatives as JNK3 Inhibitors

Compound ID	R1 (Pyrazole N1)	R2 (Amide)	JNK3 IC50 (nM)	JNK1 IC50 (nM)	Selectivity (JNK1/JNK3)	Reference(s)
2a	H	4-Hydroxyphenyl	1	100	100	[9]
2b	H	4-(Methylsulfonyl)phenyl	0.8	>1000	>1250	[9]
SR-3576	-	N-phenyl urea derivative	7	-	>2800-fold vs p38	[7][8]

- Insight: The data clearly demonstrates that modifications to the amide portion of the molecule dramatically impact both potency and selectivity. The addition of a methylsulfonyl

group in compound 2b significantly boosts selectivity for JNK3 over JNK1.[9] The urea linkage in SR-3576 is a key feature contributing to its remarkable selectivity over p38.[7][8]

Derivatives of 1H-pyrazole-3-carboxamide have been systematically optimized as potent inhibitors of Fms-like receptor tyrosine kinase 3 (FLT3) and cyclin-dependent kinases (CDKs), which are key targets in acute myeloid leukemia (AML).[10]

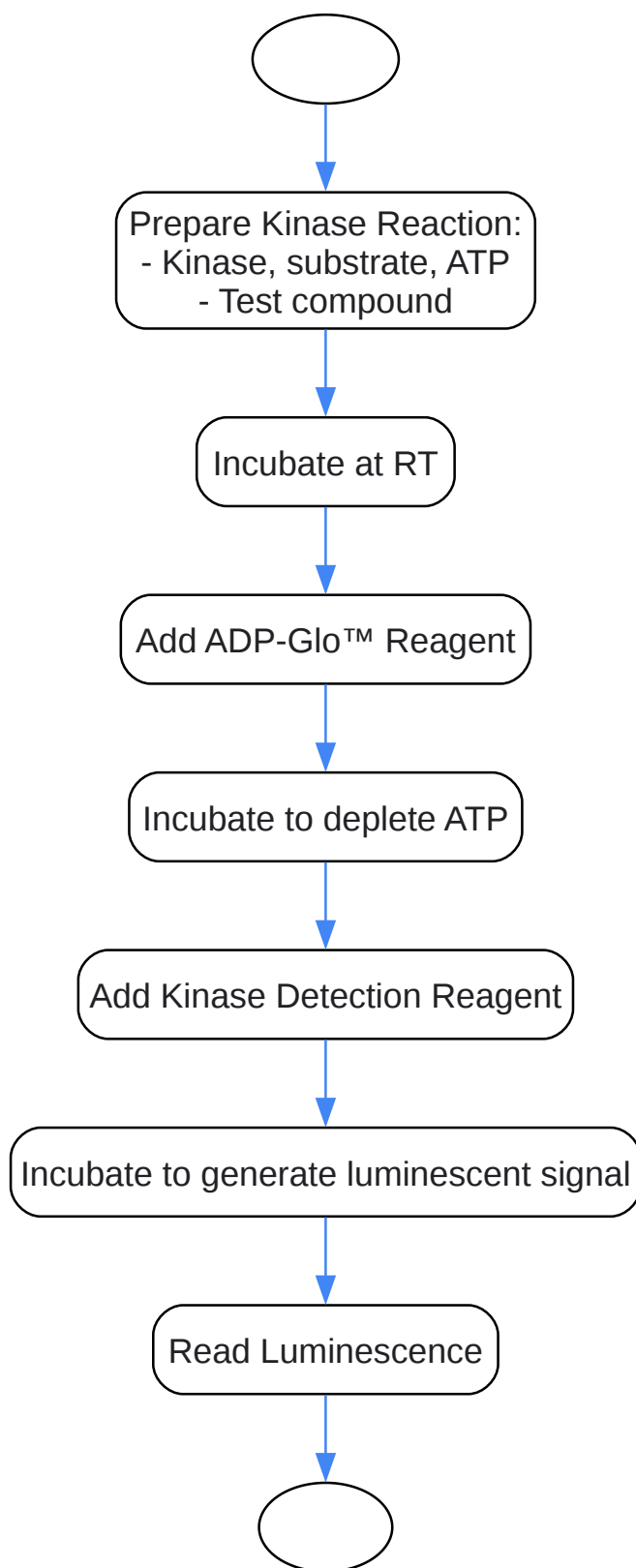
Table 3: SAR of 1H-Pyrazole-3-Carboxamide Derivatives as FLT3 and CDK Inhibitors

Compound ID	R Group	FLT3 IC50 (nM)	CDK2 IC50 (nM)	CDK4 IC50 (nM)	Reference(s)
FN-1501	(Lead Compound)	2.33	1.02	0.39	[10]
8t	Combination of piperazine, benzene linker, and a bulky fused ring	0.089	0.719	0.770	[10]

- Insight: A step-by-step structural optimization from the lead compound FN-1501 revealed that the combination of a piperazine in the hydrophilic pocket, a benzene ring as an aromatic linker, and a bulkier fused ring in a deep hydrophobic pocket significantly enhances inhibitory activity against FLT3 and CDKs.[10] Compound 8t also demonstrated potent activity against various drug-resistant FLT3 mutants.[10]

Visualizing Structure-Activity Relationships

To better illustrate the key SAR takeaways, the following diagram summarizes the influence of substitutions at different positions on the aminophenyl pyrazole carboxylate scaffold.



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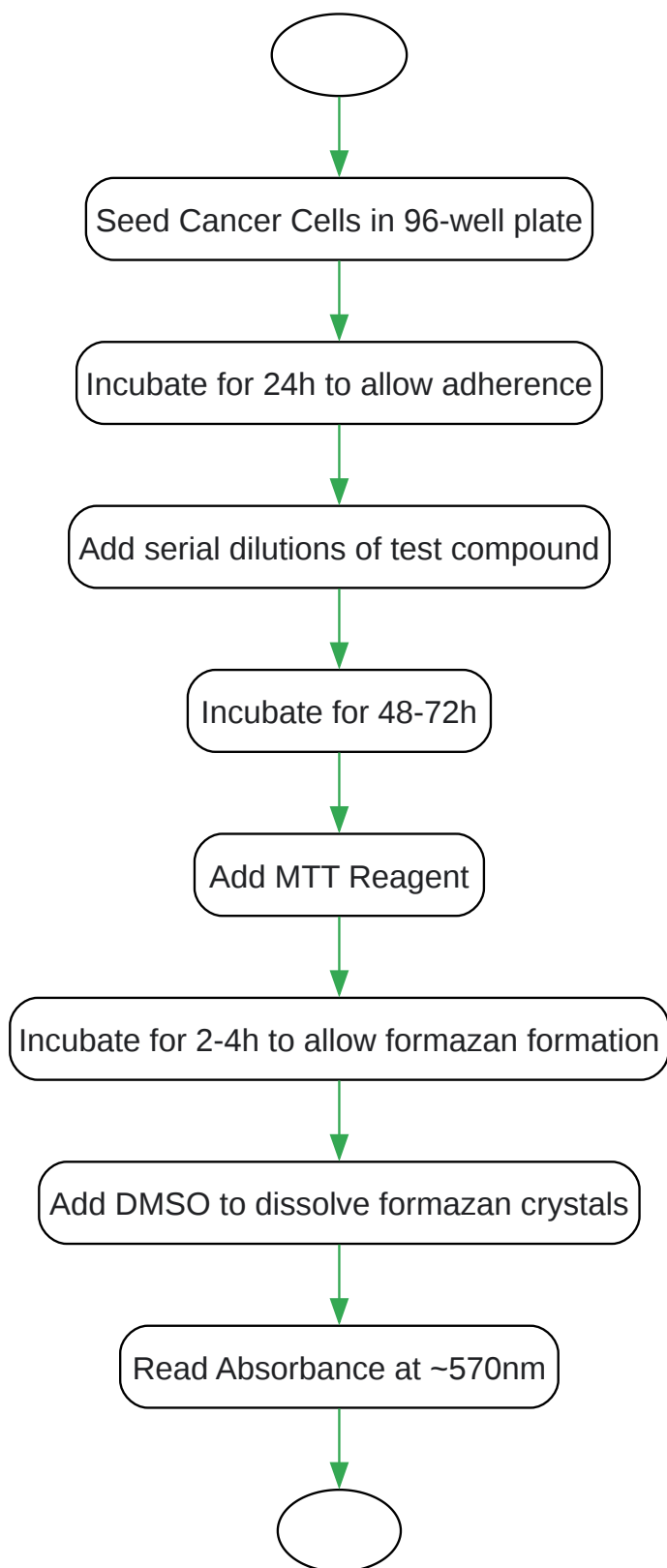
Caption: Workflow for the ADP-Glo™ in vitro kinase inhibition assay.

Methodology:

- **Preparation:** Prepare serial dilutions of the test aminophenyl pyrazole carboxylate compounds in an appropriate solvent (e.g., DMSO).
- **Kinase Reaction:** In a 96-well plate, add the kinase, its specific substrate, and ATP to a buffer solution. Add the test compound or vehicle control.
- **Incubation:** Incubate the reaction mixture at room temperature for a specified period (e.g., 60 minutes).
- **ADP-Glo™ Reagent Addition:** Add ADP-Glo™ Reagent to each well to terminate the kinase reaction and deplete the remaining ATP. Incubate for 40 minutes at room temperature.
- **Kinase Detection Reagent Addition:** Add Kinase Detection Reagent to convert the ADP generated into a luminescent signal. Incubate for 30 minutes at room temperature.
- **Measurement:** Measure the luminescence using a plate reader. The signal intensity is proportional to the ADP concentration and, therefore, the kinase activity.
- **Data Analysis:** Calculate the percent inhibition for each compound concentration relative to the vehicle control and determine the IC50 value by fitting the data to a dose-response curve.

In Vitro Cytotoxicity Assay (MTT)

This protocol outlines the determination of a compound's cytotoxic effects on cancer cells using the MTT assay, which measures cell viability. [\[11\]](#)[\[12\]](#)[\[13\]](#) Workflow Diagram:



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Caption: Workflow for the MTT in vitro cytotoxicity assay.

Methodology:

- **Cell Seeding:** Seed cancer cells in a 96-well plate at a predetermined density and allow them to adhere overnight in a CO₂ incubator at 37°C.
- **Compound Treatment:** Treat the cells with various concentrations of the aminophenyl pyrazole carboxylate compounds and a vehicle control.
- **Incubation:** Incubate the plates for a period of 48 to 72 hours.
- **MTT Addition:** Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours. Viable cells with active metabolism will convert the MTT into purple formazan crystals.
- **Solubilization:** Add a solubilizing agent, such as DMSO, to each well to dissolve the formazan crystals.
- **Measurement:** Measure the absorbance of the solution at approximately 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each treatment relative to the vehicle control and determine the IC₅₀ value.

Conclusion

The aminophenyl pyrazole carboxylate scaffold remains a highly attractive starting point for the development of novel therapeutics, particularly in the areas of oncology and neurodegenerative diseases. The structure-activity relationships discussed in this guide highlight the critical role of specific substitutions in dictating biological activity and selectivity. By leveraging these insights and employing robust experimental protocols, researchers can more effectively design and optimize the next generation of aminophenyl pyrazole carboxylate-based drugs. Further exploration of this chemical space, guided by the principles outlined herein, is warranted to unlock its full therapeutic potential.

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